

# Application Notes and Protocols: XX-650-23 in Western Blot Analysis

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## Compound of Interest

Compound Name: XX-650-23

Cat. No.: B15571550

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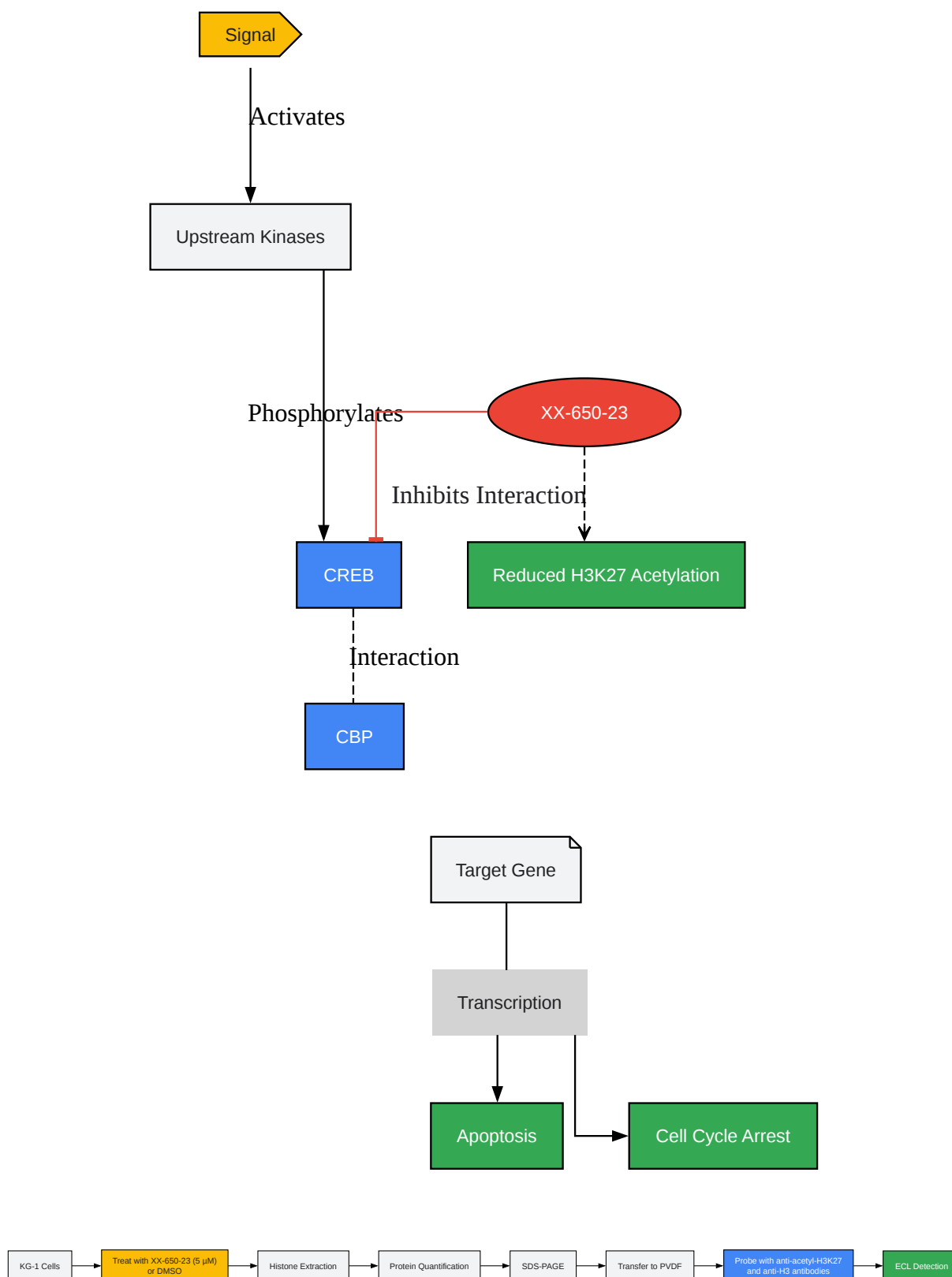
## For Researchers, Scientists, and Drug Development Professionals

### Introduction

**XX-650-23** is a potent and specific small molecule inhibitor of the cAMP response element-binding protein (CREB).<sup>[1][2]</sup> Its mechanism of action involves the disruption of the critical interaction between CREB and its coactivator, CREB-binding protein (CBP).<sup>[1][2][3][4]</sup> This inhibition of the CREB-CBP interaction leads to the downregulation of CREB target genes, subsequently inducing apoptosis and cell cycle arrest.<sup>[3][4]</sup> **XX-650-23** has shown significant potential in preclinical studies, particularly in the context of acute myeloid leukemia (AML).<sup>[1][3][4]</sup> These application notes provide detailed protocols for the use of **XX-650-23** in Western Blot analysis to probe its effects on relevant signaling pathways.

## Mechanism of Action of XX-650-23

**XX-650-23** functions by preventing the binding of the transcriptional coactivator CBP to CREB. This abrogates the transcription of CREB target genes, which are often involved in cell survival and proliferation. A key downstream effect observed is the specific decrease in histone H3 lysine 27 (H3K27) acetylation, indicating that **XX-650-23** is not a general inhibitor of acetyltransferase activity.<sup>[1][5]</sup>





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- To cite this document: BenchChem. [Application Notes and Protocols: XX-650-23 in Western Blot Analysis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15571550#xx-650-23-application-in-western-blot]

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